

Technical Guide: Properties and Synthesis of a Differentially Protected Lysine Derivative

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Compound of Interest

Compound Name: *Nepsilon-Carbobenzoxy-Nalpha-tosyl-L-lysine*

Cat. No.: B554627

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A Note on Nomenclature: The compound "Cbz-Tos-L-Lysine" is not a standard or commercially available chemical entity. The nomenclature is ambiguous as it does not specify the attachment points of the Carboxybenzyl (Cbz) and Tosyl (Tos) protecting groups to the α - and ϵ -amino groups of the L-lysine backbone. This guide will focus on a well-characterized and widely used di-protected lysine derivative, $\text{N}\alpha\text{-Boc-N}\epsilon\text{-Cbz-L-lysine}$, as a representative example for researchers, scientists, and drug development professionals. This compound incorporates two distinct and orthogonally removable protecting groups, a core concept in peptide synthesis and medicinal chemistry.

Core Structure and Properties of $\text{N}\alpha\text{-Boc-N}\epsilon\text{-Cbz-L-lysine}$

$\text{N}\alpha\text{-Boc-N}\epsilon\text{-Cbz-L-lysine}$ is a derivative of the amino acid L-lysine where the α -amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the ϵ -amino group on the side chain is protected by a carboxybenzyl (Cbz or Z) group. This differential protection allows for the selective deprotection and modification of either amino group, making it a valuable building block in the synthesis of complex peptides and other organic molecules.[\[1\]](#)

Chemical Structure:

Caption: Synthetic workflow for $\text{N}\alpha\text{-Boc-N}\epsilon\text{-Cbz-L-lysine}$.

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References

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